

WAY-299765: A Technical Overview of a Thiazolylcoumarin Compound

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: WAY-299765

Cat. No.: B3210328

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An In-depth Examination of the Chemical Properties, Structure, and Biological Context of **WAY-299765** for Researchers, Scientists, and Drug Development Professionals.

Disclaimer: Publicly available scientific literature lacks specific biological data, experimental protocols, and defined signaling pathways for the compound designated as **WAY-299765**. This guide provides a comprehensive summary of its chemical properties and structure, supplemented with a broader overview of the synthesis and potential biological activities of the 3-(thiazolyl)coumarin class of molecules to which it belongs. The experimental methodologies and signaling pathways depicted are generalized from research on similar compounds and should be considered illustrative rather than specific to **WAY-299765**.

Core Chemical Properties and Structure

WAY-299765, identified by the CAS number 106578-02-3, is a heterocyclic compound with the systematic IUPAC name 3-(2-methyl-1,3-thiazol-4-yl)chromen-2-one. Initial commercial listings for this compound have presented conflicting structural information; however, definitive data from chemical databases such as PubChem confirms its identity as a coumarin derivative featuring a methylthiazole substituent at the 3-position.

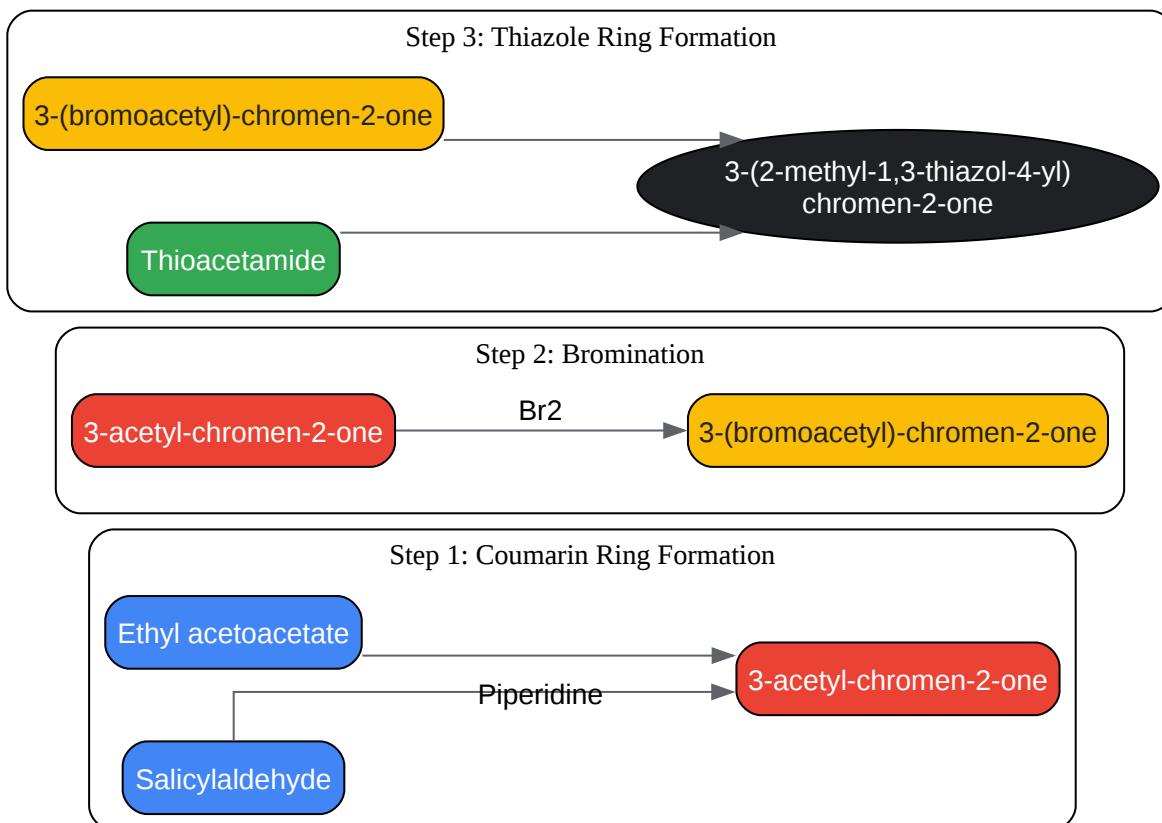
The key chemical and physical properties of **WAY-299765** are summarized in the table below.

Property	Value	Source
CAS Number	106578-02-3	PubChem
Molecular Formula	C ₁₃ H ₉ NO ₂ S	PubChem
Molecular Weight	243.28 g/mol	PubChem
IUPAC Name	3-(2-methyl-1,3-thiazol-4-yl)chromen-2-one	PubChem
Canonical SMILES	CC1=NC(=CS1)C2=CC3=CC=CC=C3OC2=O	PubChem
InChIKey	XVGKZNSQFDIWRA-UHFFFAOYSA-N	PubChem

Synthesis and Characterization

While a specific synthesis protocol for **WAY-299765** is not detailed in published literature, the synthesis of 3-(thiazolyl)coumarin derivatives is well-documented. A common synthetic route involves the Knoevenagel condensation of a salicylaldehyde derivative with an active methylene compound, followed by the introduction of the thiazole ring.

A generalized synthetic scheme for compounds of this class is presented below. The synthesis of the specific precursor, 3-acetyl-chromen-2-one, can be achieved by reacting salicylaldehyde with ethyl acetoacetate. This intermediate can then be brominated to yield 3-(bromoacetyl)-chromen-2-one, which upon reaction with a thioamide (in this case, thioacetamide) would cyclize to form the desired 3-(2-methyl-1,3-thiazol-4-yl)chromen-2-one.

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A generalized synthetic pathway for 3-(thiazolyl)coumarins.

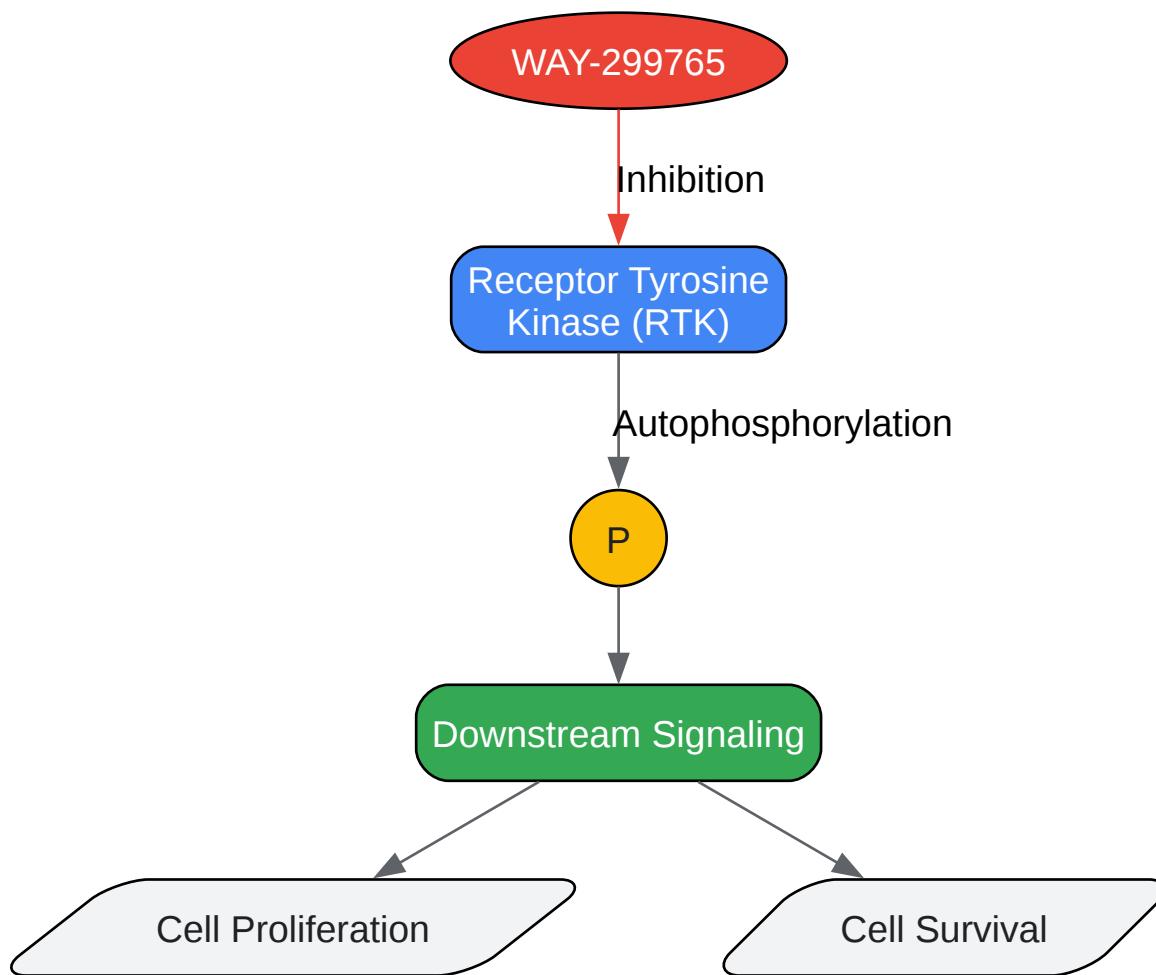
Characterization of the final product would typically involve standard analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C), Fourier-Transform Infrared (FTIR) spectroscopy, and mass spectrometry to confirm the structure and purity.

Potential Biological Activities and Signaling Pathways

The coumarin-thiazole scaffold is a recognized "privileged structure" in medicinal chemistry, with derivatives exhibiting a wide array of biological activities. While no specific activity has been reported for **WAY-299765**, compounds with this core structure have been investigated for their potential as:

- **Anticancer Agents:** Many coumarin-thiazole derivatives have been shown to possess cytotoxic activity against various cancer cell lines.^{[1][2]} The proposed mechanisms of action often involve the inhibition of protein kinases or other enzymes crucial for cancer cell proliferation and survival.
- **Enzyme Inhibitors:** This class of compounds has been explored as inhibitors of various enzymes, including α -glucosidase, which is relevant to diabetes management, and histone deacetylases (HDACs), which are targets in cancer and other diseases.^{[3][4]}
- **Anti-inflammatory Agents:** Some 3-(thiazolyl)coumarins have demonstrated anti-inflammatory properties, potentially through the modulation of inflammatory signaling pathways.^[5]
- **Antimicrobial Agents:** The coumarin-thiazole core is also found in compounds with activity against various bacterial and fungal strains.^{[6][7]}

Given the reported activities of analogous compounds, a hypothetical signaling pathway that a molecule like **WAY-299765** could potentially modulate is a generic receptor tyrosine kinase (RTK) pathway, which is often dysregulated in cancer.



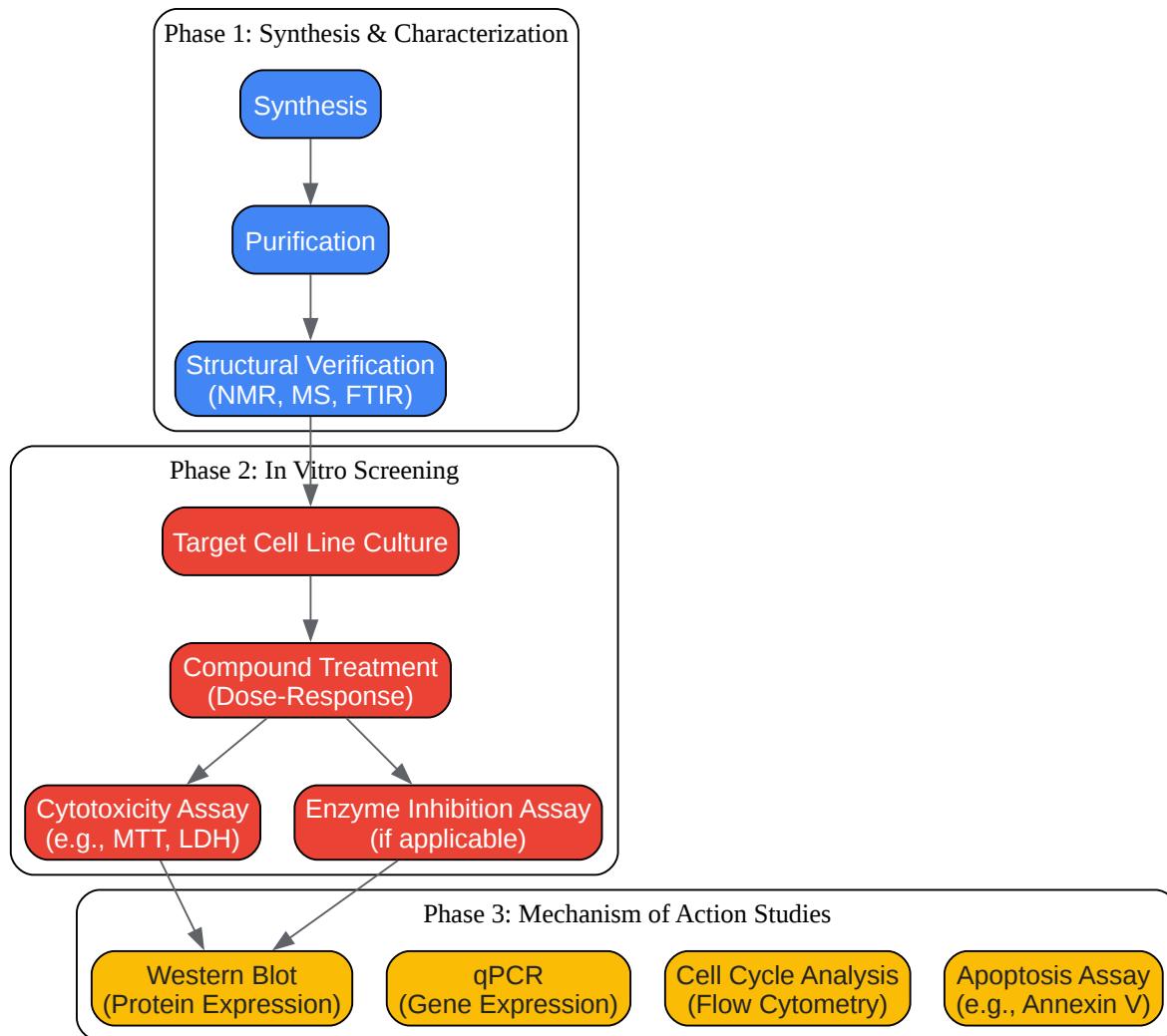
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Illustrative inhibition of a receptor tyrosine kinase pathway.

It is critical to reiterate that this represents a potential mechanism based on the broader class of coumarin-thiazole derivatives and has not been experimentally validated for **WAY-299765**.

Experimental Protocols Overview

Detailed experimental protocols for **WAY-299765** are not available. However, based on the investigation of similar compounds, a general workflow for assessing biological activity would likely involve the following stages:

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- To cite this document: BenchChem. [WAY-299765: A Technical Overview of a Thiazolylcoumarin Compound]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b3210328#way-299765-chemical-properties-and-structure>

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